

Elexacaftor-13C,d3 supplier and certificate of analysis

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Compound of Interest

Compound Name: Elexacaftor-13C,d3

Cat. No.: B12398842

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Elexacaftor-13C,d3: A Technical Guide for Researchers

For researchers, scientists, and drug development professionals, this in-depth guide provides comprehensive technical information on **Elexacaftor-13C,d3**, including a list of suppliers, a representative certificate of analysis, a detailed experimental protocol for its application, and an overview of its mechanism of action within the CFTR signaling pathway.

Introduction

Elexacaftor is a cornerstone of modern cystic fibrosis treatment, functioning as a cystic fibrosis transmembrane conductance regulator (CFTR) protein corrector. When used in combination with other modulators like Tezacaftor and Ivacaftor, it significantly improves the processing and function of the defective CFTR protein, particularly in patients with the F508del mutation. The isotopically labeled version, **Elexacaftor-13C,d3**, is a critical tool for researchers, primarily serving as an internal standard for highly accurate and sensitive quantification in bioanalytical methods such as liquid chromatography-tandem mass spectrometry (LC-MS/MS). This guide offers a technical overview for the effective utilization of **Elexacaftor-13C,d3** in a research setting.

Elexacaftor-13C,d3 Suppliers

Several specialized chemical suppliers offer **Elexacaftor-13C,d3** for research purposes. These suppliers typically provide the compound with high chemical and isotopic purity, accompanied by a certificate of analysis.

Table 1: Prominent Suppliers of **Elexacaftor-13C,d3**

Supplier	Product Name	Additional Information
MedChemExpress	Elexacaftor-13C,d3	Labeled version of Elexacaftor (HY-111772) for research use. [1]
Axios Research	Elexacaftor-13C-d3	Catalogue #: AR-E09532. [2]
Shimadzu Chemistry & Diagnostics	[13C,2H3]-Elexacaftor	Product number: C9666. [3]
LGC Standards	Elexacaftor-D3	Note: This is the deuterium-labeled version, not the dual-labeled compound. [4]
Simson Pharma Limited	Elexacaftor-D3	Note: This is the deuterium-labeled version, not the dual-labeled compound. [5]

Certificate of Analysis (Representative)

A Certificate of Analysis (CoA) for **Elexacaftor-13C,d3** provides critical data on its identity and quality. While a batch-specific CoA should be obtained from the supplier, the following table summarizes typical specifications based on available data.

Table 2: Representative Certificate of Analysis for **Elexacaftor-13C,d3**

Parameter	Specification	Method
Identity		
Product Name	Elexacaftor-13C,d3	-
Molecular Formula	C ₂₅ ¹³ CH ₃₁ D ₃ F ₃ N ₇ O ₄ S	Mass Spectrometry
Molecular Weight	601.67 g/mol	Mass Spectrometry
Purity		
Chemical Purity	≥ 98.0%	HPLC
Isotopic Enrichment	≥ 99% ¹³ C, ≥ 98% D	Mass Spectrometry
Physical Properties		
Appearance	White to off-white solid	Visual Inspection
Solubility	Soluble in DMSO	-
Storage		
Recommended Storage	-20°C	-

Experimental Protocol: Quantification of Elexacaftor in Plasma using Elexacaftor-13C,d3 as an Internal Standard by LC-MS/MS

This protocol outlines a general procedure for the quantification of Elexacaftor in human plasma, a common application in pharmacokinetic studies. **Elexacaftor-13C,d3** is used as an internal standard to ensure accuracy by correcting for variations during sample preparation and analysis.^{[6][7][8]}

Materials and Reagents

- Elexacaftor (unlabeled analytical standard)
- Elexacaftor-13C,d3** (internal standard)

- Human plasma (with anticoagulant, e.g., K2EDTA)
- Acetonitrile (LC-MS grade)
- Formic acid (LC-MS grade)
- Ultrapure water
- Methanol (LC-MS grade)

Preparation of Stock and Working Solutions

- Elexacaftor Stock Solution (1 mg/mL): Accurately weigh and dissolve Elexacaftor in methanol.
- **Elexacaftor-13C,d3** Stock Solution (1 mg/mL): Accurately weigh and dissolve **Elexacaftor-13C,d3** in methanol.
- Working Solutions: Prepare serial dilutions of the Elexacaftor stock solution in methanol to create calibration standards. Prepare a working solution of **Elexacaftor-13C,d3** in methanol.

Sample Preparation (Protein Precipitation)

- Thaw plasma samples and calibration standards to room temperature.
- To 100 µL of plasma, add 20 µL of the **Elexacaftor-13C,d3** working solution and vortex briefly.
- Add 300 µL of acetonitrile to precipitate plasma proteins.
- Vortex vigorously for 1 minute.
- Centrifuge at 14,000 rpm for 10 minutes to pellet the precipitated proteins.
- Transfer the supernatant to a clean tube and evaporate to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the dried extract in 100 µL of the mobile phase (e.g., 50:50 acetonitrile:water with 0.1% formic acid).

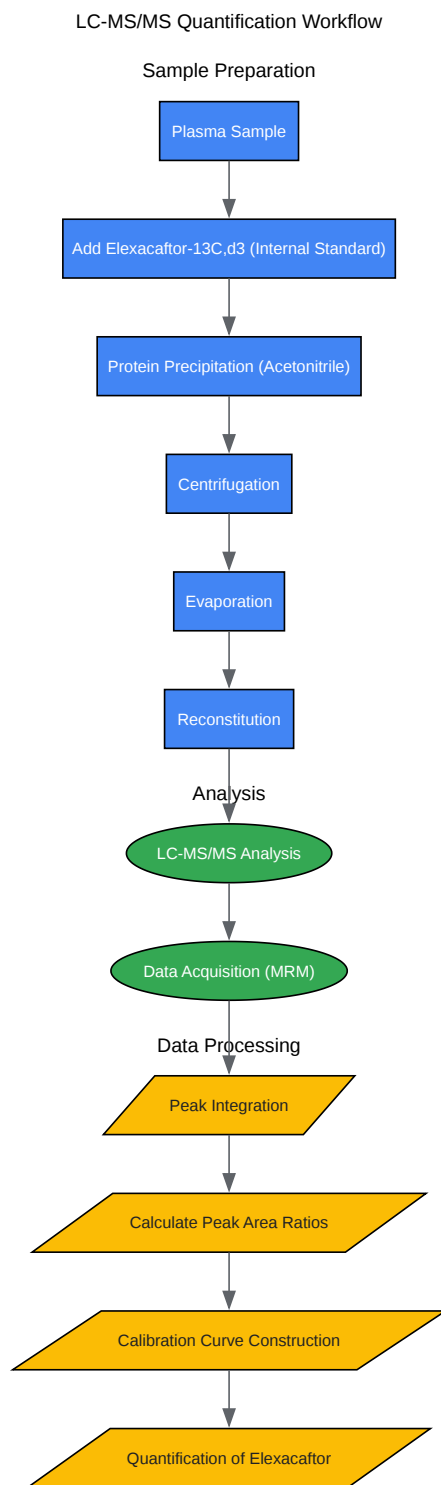
- Transfer to an autosampler vial for LC-MS/MS analysis.

LC-MS/MS Conditions (Illustrative)

- Liquid Chromatography (LC):
 - Column: C18 reverse-phase column (e.g., 2.1 x 50 mm, 1.8 μ m)
 - Mobile Phase A: Water with 0.1% formic acid
 - Mobile Phase B: Acetonitrile with 0.1% formic acid
 - Gradient: A suitable gradient to separate Elexacaftor from matrix components.
 - Flow Rate: 0.4 mL/min
 - Injection Volume: 5 μ L
- Tandem Mass Spectrometry (MS/MS):
 - Ionization Mode: Electrospray Ionization (ESI), positive
 - Detection Mode: Multiple Reaction Monitoring (MRM)
 - MRM Transitions:
 - Elexacaftor: Precursor ion (Q1) m/z -> Product ion (Q3) m/z (to be determined based on fragmentation)
 - **Elexacaftor-13C,d3**: Precursor ion (Q1) m/z -> Product ion (Q3) m/z (to be determined based on fragmentation)

Data Analysis

- Construct a calibration curve by plotting the peak area ratio of Elexacaftor to **Elexacaftor-13C,d3** against the concentration of the calibration standards.
- Determine the concentration of Elexacaftor in the plasma samples by interpolating their peak area ratios from the calibration curve.



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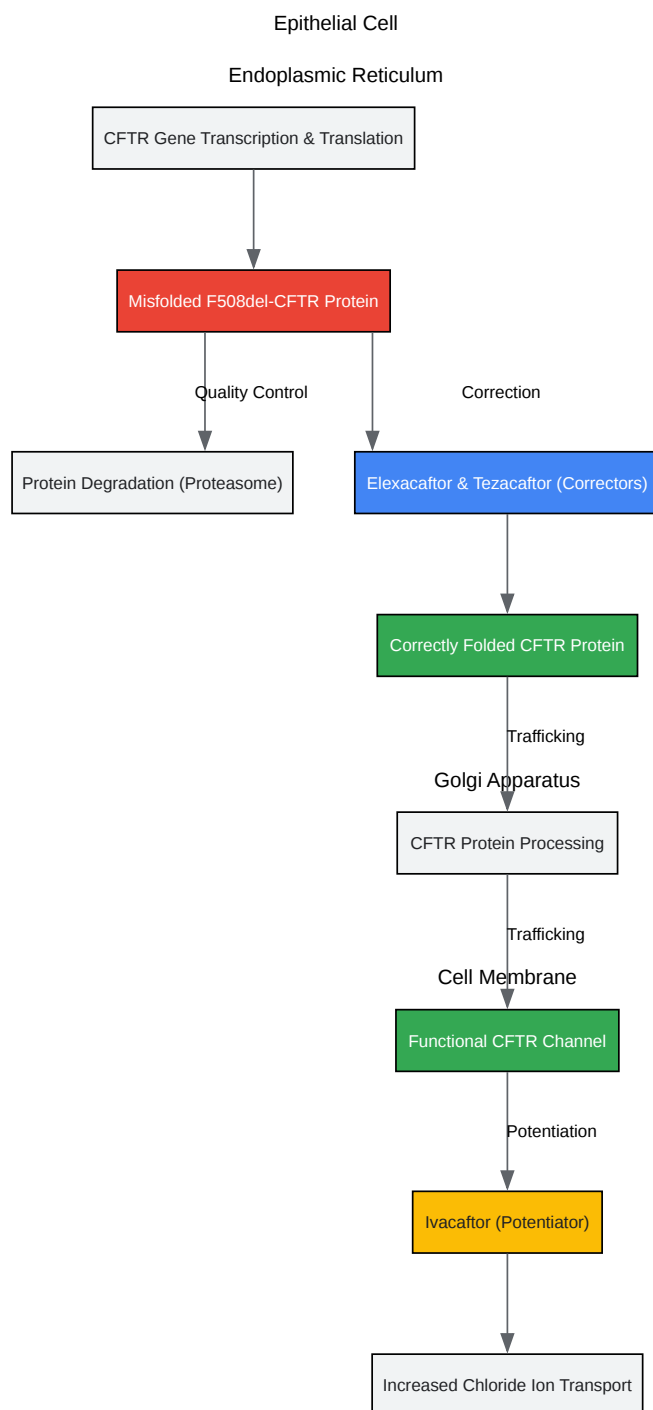
Caption: Workflow for the quantification of Elexacaftor in plasma.

Mechanism of Action and Signaling Pathway

Elexacaftor is a CFTR protein "corrector". In many individuals with cystic fibrosis, particularly those with the F508del mutation, the CFTR protein is misfolded within the cell and is subsequently targeted for degradation by the cellular quality control machinery in the endoplasmic reticulum (ER).[9][10] This prevents the protein from reaching the cell surface where it would normally function as a chloride ion channel.[11]

Elexacaftor, along with another corrector, Tezacaftor, works to facilitate the proper folding and processing of the mutant CFTR protein.[12][13][14] This allows the corrected CFTR protein to traffic through the Golgi apparatus and be inserted into the cell membrane.[11][15] Once at the cell surface, a "potentiator" drug like Ivacaftor can enhance the channel's opening probability, further increasing chloride ion transport.[12][14] The combined action of these drugs leads to an increased quantity and function of CFTR protein at the cell surface.[12][16]

Elexacaftor's Mechanism of Action on CFTR Protein Trafficking



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Caption: Elexacaftor corrects CFTR protein folding and trafficking.

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